

Essential Safety and Disposal Guidance for Tnik-IN-5

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Compound of Interest

Compound Name: Tnik-IN-5

Cat. No.: B15145013

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For researchers, scientists, and drug development professionals, the proper handling and disposal of potent small molecule inhibitors like **Tnik-IN-5** is a critical component of laboratory safety and regulatory compliance. While a specific Safety Data Sheet (SDS) with explicit disposal instructions for **Tnik-IN-5** is not publicly available, established guidelines for the disposal of hazardous research chemicals, particularly those used in cancer research, provide a clear framework for safe management. **Tnik-IN-5**, a potent inhibitor of Traf2- and Nck-interacting kinase (TNIK), should be handled with care due to its biological activity.

Chemical and Physical Properties of Tnik-IN-5

A summary of the available quantitative data for **Tnik-IN-5** is presented below to inform handling and storage procedures.

| Property | Value |
|---------------------------|---|
| Molecular Formula | C ₂₂ H ₁₇ N ₃ O ₃ |
| Molecular Weight | 371.39 g/mol |
| Purity | >99% |
| Appearance | Solid |
| IC ₅₀ for TNIK | 0.05 µM |

Disposal Procedures for Tnik-IN-5

Given the potent nature of **Tnik-IN-5** as a kinase inhibitor with anti-cancer properties, it should be treated as a hazardous chemical waste. The following step-by-step guidance is based on best practices for the disposal of chemotherapy and other hazardous drug waste in a laboratory setting.^{[1][2]}

General Principle: Do not dispose of **Tnik-IN-5**, or any solutions containing it, down the drain or in the regular solid waste stream.^{[2][3]} All waste contaminated with **Tnik-IN-5** must be segregated and disposed of as hazardous chemical waste, typically through incineration.^{[1][4]}

Step 1: Waste Segregation and Collection

- Non-Trace (Bulk) Chemical Waste:
 - This category includes unused or expired **Tnik-IN-5**, solutions containing the compound, and any items heavily contaminated (e.g., from a spill clean-up).^{[2][4]}
 - Collect this waste in a designated, leak-proof, and clearly labeled hazardous waste container.^{[4][5]} The container should be compatible with the chemical properties of the waste.
 - The label must include the words "Hazardous Waste," the full chemical name "**Tnik-IN-5**," and any known hazard classifications (e.g., "Toxic").^{[4][5]}
- Trace Contaminated Waste:
 - This includes items with minimal residual contamination, such as empty vials (less than 3% of the original volume remaining), used gloves, bench paper, and pipette tips.^{[2][4][6]}
 - Place these items in a designated container for "trace chemotherapy waste," which is often a yellow bag or a specifically marked sharps container for contaminated sharps.^{[1][2]} This waste is also destined for incineration.^[4]

Step 2: Storage of Hazardous Waste

- Store hazardous waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory.^{[3][5]}

- Ensure that the storage area is secure and away from general laboratory traffic.
- Keep containers closed except when adding waste.

Step 3: Arranging for Disposal

- Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste.^[5]
- Follow all institutional procedures for waste pickup requests.
- Do not mix **Tnik-IN-5** waste with other waste streams unless explicitly permitted by your EHS department.^[4]

Experimental Protocols

Detailed experimental protocols for the use of **Tnik-IN-5** were not found in the provided search results. Researchers should develop specific protocols based on their experimental design, incorporating the handling and disposal precautions outlined in this document.

Tnik-IN-5 Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Tnik-IN-5** waste in a laboratory setting.



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Caption: Logical workflow for the proper disposal of **Tnik-IN-5**.

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